

Technical Support Center: Preventing SHLP-5 Peptide Aggregation

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Compound of Interest

Compound Name: SHLP-5

Cat. No.: B15599865

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This technical support center provides researchers, scientists, and drug development professionals with guidance on preventing the aggregation of **SHLP-5** peptide in solution. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the **SHLP-5** peptide?

A1: **SHLP-5** (Small Humanin-like Peptide 5) is a mitochondrial-derived peptide. Its amino acid sequence is Ala-Met-Tyr-Cys-Ser-Glu-Val-Gly-Phe-Cys-Ser-Glu-Val-Ala-Pro-Thr-Glu-Ile-Phe-Asn-Ala-Gly-Leu-Val-Val. It contains a disulfide bridge between the two cysteine residues.

Q2: What are the key physicochemical properties of the **SHLP-5** peptide?

A2: Understanding the physicochemical properties of **SHLP-5** is crucial for preventing aggregation. The following table summarizes its key characteristics.

Property	Value	Implication for Handling
Molecular Weight	2563.93 Da	Standard for a 24-amino acid peptide.
Theoretical Isoelectric Point (pI)	4.05	The peptide is acidic. It will have a net negative charge at neutral pH and will be least soluble at its pI.
Grand Average of Hydropathicity (GRAVY)	0.558	The positive GRAVY score indicates that SHLP-5 is a hydrophobic peptide, suggesting a tendency to aggregate in aqueous solutions.
Amino Acid Composition	High content of hydrophobic residues (Ala, Met, Val, Gly, Phe, Ile, Leu, Pro)	Contributes to the peptide's hydrophobicity and potential for aggregation.
Special Feature	One disulfide bridge	Important for maintaining the correct tertiary structure. Reducing agents should be avoided unless the goal is to linearize the peptide.

Q3: What is the best solvent for dissolving lyophilized **SHLP-5** peptide?

A3: Due to its hydrophobic nature, dissolving **SHLP-5** directly in aqueous buffers can be challenging. It is recommended to first reconstitute the lyophilized peptide in a small amount of a sterile, organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF). Once the peptide is fully dissolved, you can slowly add the desired aqueous buffer (e.g., phosphate-buffered saline, PBS) to the peptide solution while gently vortexing. Aim for a final organic solvent concentration that is compatible with your downstream experiments, typically less than 1%.

Q4: How does pH affect the solubility and stability of **SHLP-5**?

A4: The theoretical isoelectric point (pI) of **SHLP-5** is 4.05. At this pH, the peptide has a net neutral charge and is most prone to aggregation and precipitation. To maintain solubility, the pH of the solution should be kept at least 2 units away from the pI. Therefore, using a buffer with a pH of 6.0 or higher is recommended. Buffering at a physiological pH of 7.4 is a common and suitable practice.

Q5: What are the recommended storage conditions for **SHLP-5** solutions?

A5: For short-term storage, keep the **SHLP-5** solution at 4°C for up to one week. For long-term storage, it is crucial to aliquot the peptide solution into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can promote aggregation.

Troubleshooting Guide

Issue 1: The lyophilized **SHLP-5** peptide will not dissolve.

Question	Answer/Suggestion
What solvent are you using?	Avoid dissolving SHLP-5 directly in aqueous buffers. Use a small amount of 100% DMSO or DMF first to ensure the peptide is fully solubilized before adding your aqueous buffer.
Have you tried sonication?	If the peptide is still not dissolving, try a brief sonication in a water bath. This can help break up small aggregates. Be cautious with the duration and power to avoid heating the sample.

Issue 2: The **SHLP-5** peptide precipitates out of solution after adding aqueous buffer.

Question	Answer/Suggestion
How quickly did you add the aqueous buffer?	Add the aqueous buffer to the organic solvent-peptide solution slowly and with gentle mixing. Rapid addition can cause the peptide to crash out of solution.
What is the final concentration of your peptide?	High peptide concentrations increase the likelihood of aggregation. Try working with a lower final concentration.
What is the pH of your final solution?	Ensure the final pH of your peptide solution is well above the pI of 4.05. A pH of 7.0-8.0 is generally recommended.

Issue 3: I am observing a gradual loss of **SHLP-5** activity in my experiments.

Question	Answer/Suggestion
How are you storing your SHLP-5 solution?	Avoid repeated freeze-thaw cycles by storing the peptide in single-use aliquots at -20°C or -80°C. For working solutions, store at 4°C and use within a few days.
Is your solution vortexed vigorously before each use?	While gentle mixing is needed for initial solubilization, vigorous vortexing of the final solution can introduce shear stress and promote aggregation. Mix gently by pipetting or flicking the tube.

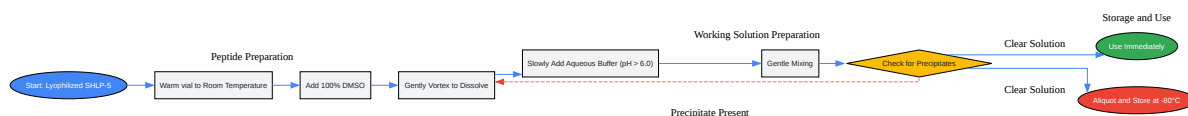
Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **SHLP-5** Peptide

- Pre-treatment: Allow the vial of lyophilized **SHLP-5** to warm to room temperature before opening to prevent condensation.

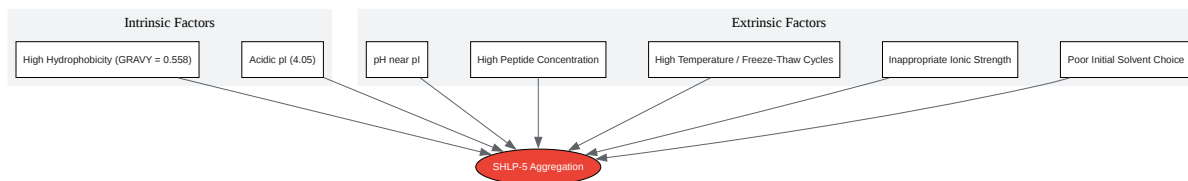
- Initial Solubilization: Add a small volume of 100% sterile DMSO to the vial to achieve a high concentration stock solution (e.g., 1-5 mM). Gently vortex or pipette up and down to ensure the peptide is completely dissolved.
- Dilution: Slowly add your desired sterile aqueous buffer (e.g., PBS, pH 7.4) to the stock solution while gently mixing to reach the final desired concentration. Ensure the final concentration of DMSO is compatible with your experimental system.
- Verification: Visually inspect the solution to ensure it is clear and free of particulates. If particulates are present, refer to the troubleshooting guide.
- Storage: For immediate use, keep the solution on ice. For long-term storage, aliquot into single-use tubes and store at -80°C.

Visualizations



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Caption: Recommended workflow for dissolving **SHLP-5** peptide to minimize aggregation.



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Caption: Factors contributing to **SHLP-5** peptide aggregation in solution.

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